

# In-Depth Technical Guide: Molecular Weight of Cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid

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## Compound of Interest

**Compound Name:** Cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid

**Cat. No.:** B048533

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This technical guide provides a detailed breakdown of the molecular weight of **cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid**, a compound of interest in various chemical and pharmaceutical research fields.

## Chemical Identity and Formula

**Cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid** is an organic compound featuring a cyclohexane ring substituted with a carboxylic acid group and a carbomethoxy group in a cis configuration. Its chemical structure is fundamental to determining its molecular weight.

The molecular formula for this compound is C9H14O4<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>.

## Molecular Weight Determination

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation is based on the molecular formula and the standard atomic weights of each element.

Table 1: Atomic Weights of Constituent Elements

Element	Symbol	Atomic Weight (amu)
Carbon	C	~12.011[4][5][6]
Hydrogen	H	~1.008[7][8][9][10]
Oxygen	O	~15.999[11][12][13][14][15]

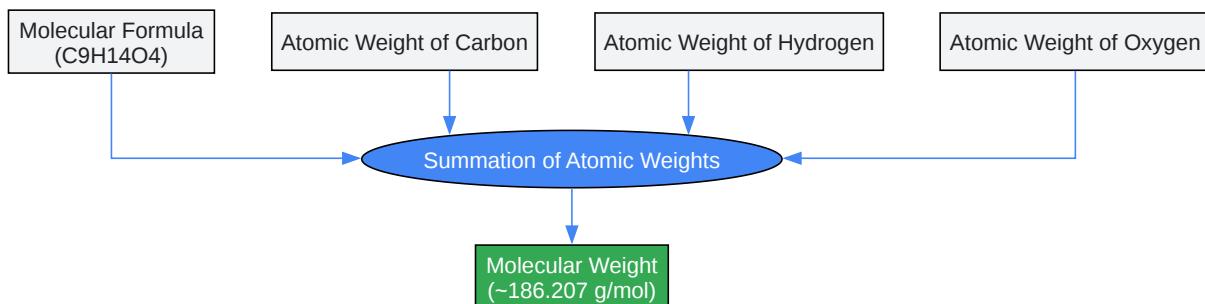
Table 2: Molecular Weight Calculation for C9H14O4

Element	Number of Atoms	Atomic Weight (amu)	Total Weight (amu)
Carbon (C)	9	~12.011	108.099
Hydrogen (H)	14	~1.008	14.112
Oxygen (O)	4	~15.999	63.996
Total Molecular Weight		~186.207	

The calculated molecular weight is approximately 186.207 g/mol. This value is consistent with published data, which report the molecular weight as 186.2051 g/mol and 186.21 g/mol [1][2].

## Logical Relationship of Molecular Weight Calculation

The determination of a compound's molecular weight is a foundational calculation in chemistry, directly derived from its molecular formula and the atomic weights of its elements.

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Caption: Logical flow for calculating molecular weight.

## Experimental Protocols and Signaling Pathways

The determination of molecular weight is a theoretical calculation based on the chemical formula and established atomic weights. As such, experimental protocols for its determination (beyond techniques like mass spectrometry for verification) and diagrams of signaling pathways are not applicable to this specific topic. The provided information is based on fundamental chemical principles.

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